The Azepane-Aldehyde Nexus: A Technical Guide to Synthesis and Application[1]

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Compound of Interest

Compound Name:	*3-(Azepan-1-ylmethyl)benzaldehyde*
Cat. No.:	*B7964731*

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Executive Summary

Topic: Literature Review and Technical Guide on Azepane-Containing Aromatic Aldehydes. Core Molecule: 4-(Azepan-1-yl)benzaldehyde and its regioisomers. Significance: The azepane (hexamethyleneimine) ring is a "privileged scaffold" in medicinal chemistry, appearing in FDA-approved drugs for CNS disorders (e.g., azelastine) and selective estrogen receptor modulators (e.g., bazedoxifene). When coupled with an aromatic aldehyde, this moiety becomes a versatile "divergent intermediate," allowing rapid access to diverse chemical space via reductive amination, Knoevenagel condensation, and multicomponent reactions.

Part 1: Structural Classification & Strategic Value[1]

The Pharmacophore

The azepane ring offers unique physicochemical properties compared to its 5-membered (pyrrolidine) and 6-membered (piperidine) homologs. Its seven-membered ring introduces increased conformational flexibility and lipophilicity (LogP ~ 1.6 for the ring alone), which can enhance blood-brain barrier (BBB) penetration—a critical feature for CNS-targeted drug discovery.

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The Aldehyde "Warhead"

The aldehyde functionality serves as the electrophilic anchor. In the context of azepane-containing aromatics, it usually occupies the para position relative to the nitrogen, maximizing conjugation and stability.

- Electronic Effect: The azepane nitrogen acts as a strong electron-donating group (EDG) via resonance (+M), making the aldehyde carbonyl less electrophilic than unsubstituted benzaldehyde but highly reactive toward iminium ion formation.
- Key Isomers:
  - 4-(Azepan-1-yl)benzaldehyde:[1] The most common linear scaffold.
  - 3-(Azepan-1-yl)benzaldehyde: Used to probe meta-space geometry.
  - Ortho-derivatives: Often unstable due to steric clash (A(1,3) strain) or prone to cyclization.

Part 2: Synthesis Methodologies (The "Make")

Two primary routes exist for synthesizing the core scaffold. The choice depends on the availability of starting materials and the desired substitution pattern.

Pathway A: Nucleophilic Aromatic Substitution (SNAr)

Best for: Scale-up, Green Chemistry, and Electron-Deficient Precursors.

This method utilizes the high nucleophilicity of azepane to displace a halogen (F or Cl) on a benzaldehyde ring. Because the aldehyde group is electron-withdrawing (-M), it activates the para position for nucleophilic attack.

Mechanism: Addition-Elimination.

- Attack: Azepane nitrogen attacks the C4 position of 4-fluorobenzaldehyde.
- Complex: Formation of the Meisenheimer complex (stabilized by the aldehyde).
- Restoration: Loss of the fluoride ion restores aromaticity.

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Pathway B: Vilsmeier-Haack Formylation

Best for: Converting electron-rich anilines directly to aldehydes.

If the starting material is

-phenylazepane, direct formylation is possible. The azepane ring activates the phenyl ring, directing the formyl group primarily to the para position.

Mechanism: Electrophilic Aromatic Substitution (EAS).

- Reagent Formation: DMF + POCl

  Chloroiminium ion (Vilsmeier reagent).
- Attack: The electron-rich aromatic ring attacks the electrophilic chloroiminium species.
- Hydrolysis: Aqueous workup converts the iminium intermediate to the aldehyde.

Part 3: Experimental Protocols

Protocol 1: SNAr Synthesis of 4-(Azepan-1-yl)benzaldehyde

Self-Validating Step: The color change from colorless/pale yellow to bright yellow/orange indicates the formation of the conjugated push-pull system.

Reagents:

- 4-Fluorobenzaldehyde (1.0 equiv)[2]
- Azepane (1.2 equiv)
- Potassium Carbonate (K

  CO

  , 2.0 equiv, anhydrous)
- Dimethyl Sulfoxide (DMSO) or DMF (Solvent, 5 mL/mmol)

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Procedure:

- Setup: Charge a round-bottom flask with 4-fluorobenzaldehyde and DMSO. Stir until dissolved.
- Addition: Add anhydrous K

  CO

  followed by the slow addition of azepane via syringe.
- Reaction: Heat the mixture to 90–100 °C for 4–6 hours. Monitor by TLC (20% EtOAc/Hexanes). The product usually has a lower R

  than the starting aldehyde due to the amine.
- Workup: Cool to room temperature. Pour the mixture into crushed ice/water (10x volume). The product should precipitate as a solid.
  - Troubleshooting: If it oils out, extract with Ethyl Acetate (3x), wash with brine, dry over Na

    SO

    , and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO

  , Hexane/EtOAc gradient).
- Yield: Typically 85–95%.

Protocol 2: Reductive Amination (Library Generation)

Application: Synthesis of antifungal benzylamines.[3][4]

Reagents:

- 4-(Azepan-1-yl)benzaldehyde (1.0 equiv)

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- Primary Amine (e.g., Benzylamine, 1.1 equiv)
- Sodium Triacetoxyborohydride (STAB, 1.5 equiv)
- Acetic Acid (catalytic, 1-2 drops)
- DCE or DCM (Solvent)

Procedure:

- Imine Formation: Mix aldehyde and amine in DCE. Add acetic acid. Stir at RT for 1 hour.
- Reduction: Add STAB in one portion. Stir at RT for 12–16 hours.
- Quench: Quench with saturated NaHCO

  solution.
- Isolation: Extract with DCM. The resulting secondary amine is often pure enough for biological screening.

Part 4: Reactivity & Applications (The "Use")

The azepane-aldehyde scaffold acts as a divergence point for three major classes of bioactive molecules.

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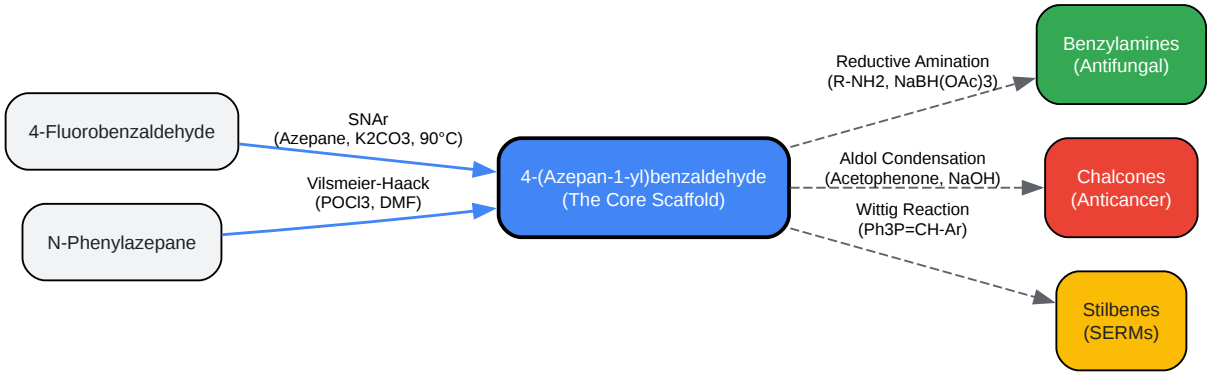
Reaction Class	Target Motif	Therapeutic Application
Reductive Amination	Benzylamines	Antifungal: Inhibition of squalene epoxidase (similar to Naftifine).[4]
Claisen-Schmidt	Chalcones	Anticancer: Tubulin polymerization inhibitors; induction of apoptosis in MCF-7 cells.
Wittig Reaction	Styrenes/Stilbenes	SERMs: Estrogen receptor modulation (analogs of Tamoxifen/Bazedoxifene).

Biological Case Study: Antifungal Activity

Recent literature highlights the efficacy of benzylamines derived from azepane-benzaldehydes against Candida species. The bulky azepane ring mimics the terpene structure found in ergosterol biosynthesis inhibitors, blocking fungal cell membrane formation.

Part 5: Visualization of Chemical Space

The following diagram illustrates the synthesis of the core scaffold and its divergent transformation into bioactive libraries.



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Caption: Divergent synthesis pathways for Azepane-containing aromatic aldehydes. Blue arrows indicate scaffold formation; dashed lines indicate library diversification.

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